

Personal protective equipment for handling 3,5-Difluoroisonicotinonitrile

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Compound of Interest

Compound Name: 3,5-Difluoroisonicotinonitrile

Cat. No.: B577487

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Essential Safety and Handling Guide for 3,5-Difluoroisonicotinonitrile

This guide provides immediate and essential safety, operational, and disposal information for handling **3,5-Difluoroisonicotinonitrile** in a laboratory setting. The following procedures are designed for researchers, scientists, and drug development professionals to ensure safe handling and minimize exposure risks.

Hazard Identification and Summary

3,5-Difluoroisonicotinonitrile is a compound that requires careful handling due to its potential health hazards. Based on data from structurally similar compounds like 3,5-Difluorobenzonitrile, it should be treated as a hazardous substance. Nitrile compounds can be toxic, and fluorinated aromatic compounds warrant cautious handling.^{[1][2]}

GHS Hazard Classification (Anticipated)

| Hazard Class | Category | Hazard Statement |
|--|----------|--|
| Acute Toxicity, Oral | 3 | H301: Toxic if swallowed[3] |
| Acute Toxicity, Dermal | 4 | H312: Harmful in contact with skin[4] |
| Acute Toxicity, Inhalation | 4 | H332: Harmful if inhaled[4] |
| Skin Corrosion/Irritation | 2 | H315: Causes skin irritation[4] |
| Serious Eye Damage/Eye Irritation | 2 | H319: Causes serious eye irritation[4] |
| Specific Target Organ Toxicity - Single Exposure | 3 | H335: May cause respiratory irritation[4] |
| Hazardous to the Aquatic Environment, Long-Term | 3 | H412: Harmful to aquatic life with long lasting effects[3] |

Personal Protective Equipment (PPE)

The use of appropriate PPE is mandatory to prevent exposure.[5] All work with this compound should be performed within a certified chemical fume hood.

Recommended PPE

| PPE Item | Specification | Rationale |
|------------------------|---|---|
| Eye Protection | Chemical splash goggles or safety glasses with side shields. A face shield is recommended if there is a splash hazard. [5] [6] | Protects eyes from splashes and airborne particles. |
| Hand Protection | Chemically resistant gloves (e.g., Nitrile rubber). Inspect gloves for tears or holes before use. [7] | Prevents skin contact and absorption. [2] |
| Body Protection | A flame-resistant lab coat. For larger quantities, a chemical-resistant apron should be worn over the lab coat. [5] [8] | Protects skin and clothing from contamination. |
| Respiratory Protection | All handling of the solid or solutions should be done in a chemical fume hood. [5] If a fume hood is not available, a NIOSH-approved respirator with an appropriate cartridge for organic vapors and particulates should be used. [6] | Minimizes inhalation of dust or vapors. |

Operational Plan: Step-by-Step Handling Procedures

Preparation and Weighing:

- Fume Hood: Conduct all manipulations of **3,5-Difluoroisonicotinonitrile** inside a certified chemical fume hood to minimize inhalation exposure.[\[5\]](#)
- PPE: Don all required PPE before entering the designated work area.
- Weighing: When weighing the solid compound, use a draft shield or weigh it within the fume hood to prevent the dispersal of fine particles.

- Avoid Inhalation: Do not breathe dust or vapors.[9]

Experimental Use:

- Containment: Keep the container tightly closed when not in use.[4][9]
- Avoid Contact: Prevent contact with skin, eyes, and clothing.[9][10]
- Hygiene: Do not eat, drink, or smoke in the laboratory. Wash hands thoroughly with soap and water after handling the compound.[3]
- Ventilation: Ensure the work is performed in a well-ventilated area at all times.[4][10]

Emergency Procedures

First-Aid Measures

| Exposure Route | First-Aid Procedure |
|----------------|--|
| Inhalation | Remove the person to fresh air and keep them comfortable for breathing. If the person feels unwell, call a POISON CENTER or doctor.[4] |
| Skin Contact | Immediately wash the affected area with plenty of soap and water. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice.[4] |
| Eye Contact | Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing for at least 15 minutes. If eye irritation persists, get medical attention.[3][4] |
| Ingestion | Rinse mouth with water. Immediately call a POISON CENTER or doctor. Do not induce vomiting.[3][4] |

Spill Response Protocol:

- Evacuate: Alert others in the area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, keeping the spill contained within the fume hood if possible.
- Containment: For a solid spill, gently cover it with an inert absorbent material like vermiculite or sand. Avoid generating dust.[\[10\]](#)
- Cleanup: Carefully sweep or scoop the contained material into a clearly labeled, sealed container for hazardous waste.[\[6\]](#)[\[9\]](#)
- Decontamination: Clean the spill area with an appropriate solvent, and collect all cleaning materials as hazardous waste.
- Reporting: Report the spill to the laboratory supervisor and the institution's Environmental Health and Safety (EHS) department.

Disposal Plan

Waste Collection and Segregation:

- Waste Characterization: **3,5-Difluoroisonicotinonitrile** is a halogenated organic compound and must be disposed of as hazardous waste.[\[7\]](#)
- Container: Use a designated, leak-proof, and clearly labeled hazardous waste container. The label should include "Hazardous Waste" and the full chemical name.[\[7\]](#)[\[11\]](#)
- Segregation: Do not mix this waste with non-halogenated organic waste or other incompatible waste streams.[\[7\]](#)
- Rinsate: Any solvent used to rinse glassware contaminated with this compound must also be collected as hazardous waste.[\[7\]](#)[\[12\]](#)

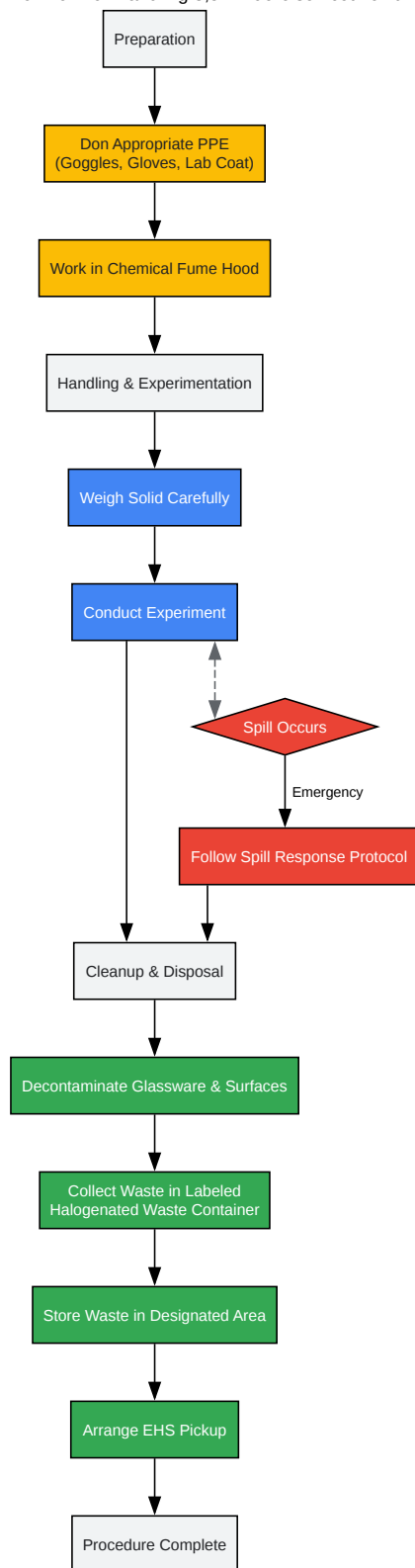
Final Disposal:

- Store the sealed waste container in a designated satellite accumulation area.

- Contact your institution's EHS department or a licensed chemical waste disposal contractor for pickup and disposal in an approved waste disposal plant. Under no circumstances should this chemical be disposed of down the drain or in regular trash.[\[11\]](#)

Visual Workflow for Safe Handling

Workflow for Handling 3,5-Difluoroisonicotinonitrile



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Caption: Workflow for the safe handling and disposal of **3,5-Difluoroisonicotinonitrile**.

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